Spectroscopic Analysis of Pyrimidine-4-carbohydrazide: A Technical Guide

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Compound of Interest

Compound Name:	*Pyrimidine-4-carbohydrazide*
CAS No.:	*39513-54-7*
Cat. No.:	*B1297796*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic analysis of **Pyrimidine-4-carbohydrazide**, a key heterocyclic compound with significant potential in pharmaceutical and agrochemical research.[1] The document details experimental protocols and presents quantitative data from various spectroscopic techniques, including Fourier-Transform Infrared (FT-IR) Spectroscopy, Ultraviolet-Visible (UV-Vis) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Introduction to **Pyrimidine-4-carbohydrazide**

Pyrimidine-4-carbohydrazide is a derivative of pyrimidine, a fundamental heterocyclic aromatic compound containing two nitrogen atoms at positions 1 and 3 of the six-membered ring. The addition of a carbohydrazide group at the 4-position imparts unique chemical properties, making it a valuable intermediate in the synthesis of a wide range of bioactive molecules. Its potential applications are being explored in the development of novel anti-cancer and anti-inflammatory agents, as well as in the formulation of effective herbicides and

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fungicides.[1] A thorough understanding of its structural and electronic properties through spectroscopic analysis is crucial for its application in drug design and development.

Spectroscopic Data

The following sections summarize the key spectroscopic data for **Pyrimidine-4-carbohydrazide**.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The FT-IR spectrum of **Pyrimidine-4-carbohydrazide** exhibits characteristic absorption bands corresponding to its various structural features.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3387-3441	N-H Stretching	Amine (-NH_2) and Amide (-NH)
3100-3000	C-H Stretching	Aromatic Ring
~1674	C=O Stretching	Amide (Carbonyl)
1600-1400	C=C and C=N Stretching	Pyrimidine Ring
1200-1000	C-N Stretching	Amine and Amide

Table 1: Characteristic FT-IR Absorption Bands for Pyrimidine-4-carbohydrazide and its derivatives. Data compiled from general pyrimidine derivative spectra. [2]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The spectrum of pyrimidine derivatives typically shows absorption bands arising from π → π* and n → π* transitions. For a potent pyrimidine derivative, 6-Bromo-3-(6-(2,6-dichlorophenyl)-2-(morpolinomethylamino) pyrimidine4-yl) -2H-chromen-2-one (BT10M), a

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maximum wavelength (λmax) of 275 nm was observed in a 1:1 mixture of methanol and acetonitrile.[3] The exact λmax for **Pyrimidine-4-carbohydrazide** may vary depending on the solvent used due to solvatochromic effects.[4]

Solvent	λmax (nm)	Transition
Methanol:Acetonitrile (1:1)	~275	π → π* / n → π*

Table 2: Expected UV-Vis Absorption for Pyrimidine Derivatives. Data based on a substituted pyrimidine derivative.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential tool for elucidating the detailed molecular structure of a compound.

The ^{1}H NMR spectrum of the pyrimidine ring shows distinct signals for its protons. In the parent pyrimidine molecule, the proton at the C2 position is the most deshielded due to the influence of the two adjacent nitrogen atoms. The protons at C4 and C6 are also deshielded, while the proton at C5 is the most shielded. The chemical shifts for **Pyrimidine-4-carbohydrazide** are expected to be influenced by the electron-withdrawing nature of the carbohydrazide group.

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Proton	Chemical Shift (δ, ppm)	Multiplicity
Pyrimidine H-2	~9.3	Singlet
Pyrimidine H-5	~7.8	Doublet
Pyrimidine H-6	~8.9	Doublet
-NH (Amide)	Variable	Broad Singlet
-NH_2 (Amine)	Variable	Broad Singlet

Table 3: Predicted ^{1}H NMR Chemical Shifts for Pyrimidine-4-carbohydrazide in DMSO-d_6. Data are estimations based on general pyrimidine spectra and substituent effects.

The ^{13}C NMR spectrum provides information about the carbon framework of the molecule. The carbon atoms of the pyrimidine ring exhibit characteristic chemical shifts.

| Carbon | Chemical Shift (δ, ppm) | |---|---|---| | Pyrimidine C-2 | ~158 | | Pyrimidine C-4 | ~157 | | Pyrimidine C-5 | ~122 | | Pyrimidine C-6 | ~159 | | Carbonyl C=O | ~165 | Table 4: Predicted ^{13}C NMR Chemical Shifts for **Pyrimidine-4-carbohydrazide** in DMSO-d_6. Data are estimations based on general pyrimidine spectra.[5]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound. For **Pyrimidine-4-carbohydrazide** ($C_5H_6N_4O$), the expected molecular weight is approximately 138.13 g/mol .[1] Electron Ionization (EI) mass spectrometry of pyrimidine derivatives often shows a prominent molecular ion peak. The fragmentation pattern can provide valuable structural information, with common losses including neutral molecules like HCN and radicals from the substituent groups.[6]

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m/z Value	Interpretation
~138	Molecular Ion $[M]^+$
Variable	Fragments from the loss of N_2, NH_2NHCO, etc.

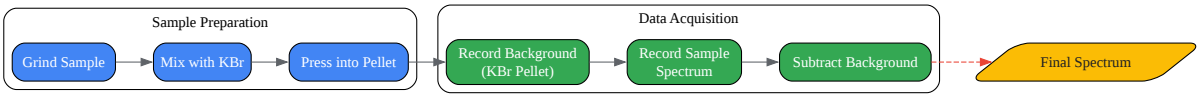
Table 5: Expected Mass Spectrometry Data for Pyrimidine-4-carbohydrazide.

Experimental Protocols

Detailed methodologies are crucial for obtaining reliable and reproducible spectroscopic data.

FT-IR Spectroscopy

- Sample Preparation: For solid samples, the KBr pellet method is commonly used. A small amount of the sample (1-2 mg) is finely ground with approximately 200 mg of dry KBr powder using an agate mortar and pestle. The mixture is then pressed into a thin, transparent pellet using a hydraulic press.
- Instrumentation: A standard FT-IR spectrometer is used.
- Data Acquisition: The spectrum is typically recorded in the range of 4000-400 cm^{-1}. A background spectrum of a pure KBr pellet should be recorded and subtracted from the sample spectrum.



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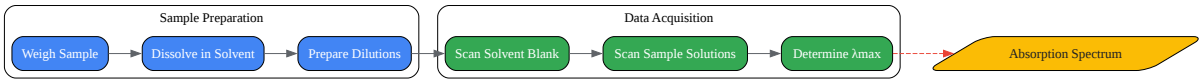
FT-IR Experimental Workflow

UV-Vis Spectroscopy

- Sample Preparation: A stock solution of the pyrimidine derivative is prepared by accurately weighing the compound and dissolving it in a suitable solvent (e.g., a 1:1 mixture of methanol and acetonitrile).[3] Serial dilutions are then made to obtain solutions of desired concentrations.
- Instrumentation: A double-beam UV-Vis spectrophotometer with matched quartz cells (1 cm path length) is used.
- Data Acquisition: The solution is scanned against a solvent blank over a wavelength range of 200-400 nm to determine the λmax.[3]



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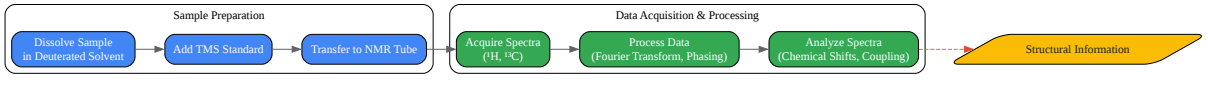
UV-Vis Spectroscopy Workflow

NMR Spectroscopy

- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d_6) in an NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (0 ppm).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.[5]
- Data Acquisition: Standard pulse sequences are used to acquire ^{1}H and ^{13}C NMR spectra.



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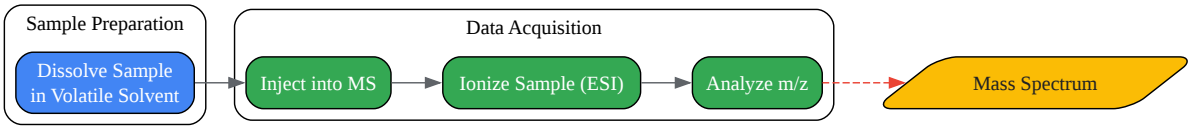
NMR Spectroscopy Workflow

Mass Spectrometry

- Sample Preparation: The sample is typically dissolved in a suitable volatile solvent, such as methanol or acetonitrile, to a concentration of approximately 1 mg/mL.
- Instrumentation: An Electrospray Ionization (ESI) mass spectrometer is commonly used for this type of compound.
- Data Acquisition: The sample solution is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the resulting ions is measured.



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Mass Spectrometry Workflow

Conclusion

The spectroscopic analysis of **Pyrimidine-4-carbohydrazide** provides critical insights into its chemical structure and electronic properties. This technical guide summarizes the expected spectroscopic data and provides detailed experimental protocols to aid researchers in their characterization of this important molecule. The comprehensive data presented here serves as a valuable resource for scientists and professionals involved in the design and development of new pharmaceuticals and agrochemicals based on the pyrimidine scaffold.

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